

Serotonin-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: Serotonin-d4

CAS No.: 58264-95-2

Cat. No.: B15623094

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Technical Guide: Serotonin-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Serotonin-d4**, a deuterated analog of the neurotransmitter serotonin. This document outlines its chemical properties, its critical role as an internal standard in quantitative analysis, and the fundamental signaling pathways of serotonin that are pertinent to its research applications.

Core Data Presentation

Quantitative data for **Serotonin-d4** and its common salt form are summarized below. The existence of multiple CAS numbers reflects different suppliers or specific labeled forms.

Property	Serotonin-d4 (Free Base)	Serotonin-d4 Hydrochloride
Synonyms	3-(2-Aminoethyl-d4)-1H-indol-5-ol, 5-Hydroxytryptamine-d4	3-(2-Aminoethyl-1,1,2,2-d4)-1H-indol-5-ol, monohydrochloride[1]
CAS Number	58264-95-2[2][3][4]	2469263-61-2[1][5][6], 50-67-9 (unlabeled reference)[7]
Molecular Formula	C ₁₀ H ₈ D ₄ N ₂ O	C ₁₀ H ₈ D ₄ N ₂ O • HCl[1][5][6][7][8]
Molecular Weight	180.24 g/mol [2][4]	216.7 g/mol [1][5][6], 216.68 g/mol [7]

Experimental Protocols

Serotonin-d4 is primarily utilized as an internal standard for the precise quantification of endogenous serotonin in biological matrices by isotope-dilution mass spectrometry, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[1]

General Protocol for Serotonin Quantification using Serotonin-d4

This protocol outlines a general procedure for the analysis of serotonin in samples like human feces, plasma, or brain tissue.

1. Sample Preparation:

- A known amount of **Serotonin-d4** internal standard (IS) is added to the biological sample.[9]
- For plasma or serum, proteins are typically precipitated using an acid solution (e.g., 5-sulfosalicylic acid) and removed by centrifugation.[10]
- For more complex matrices like feces, a solid-phase extraction (SPE) may be employed to remove interfering contaminants.[9][11]

2. Chromatographic Separation:

- The prepared sample is injected into a High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) system.

- Separation is often achieved using a reversed-phase C18 column or a Hydrophilic Interaction Chromatography (HILIC) column.[12][13]
- A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with formic acid) and an organic component (e.g., acetonitrile or methanol) is commonly used.

3. Mass Spectrometric Detection:

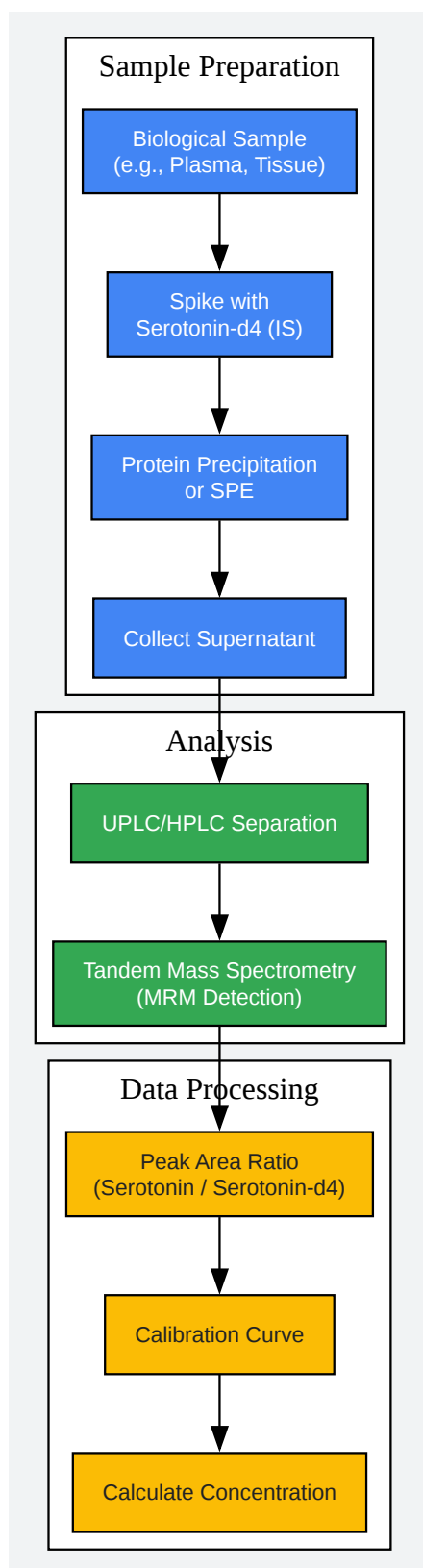
- The eluent from the chromatography system is introduced into a tandem mass spectrometer, typically equipped with an electrospray ionization (ESI) source operating in positive ion mode.[12]
- The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to selectively detect and quantify serotonin and **Serotonin-d4**. [14]
- Specific precursor-to-product ion transitions are monitored for both the analyte (serotonin) and the internal standard (**Serotonin-d4**). For example:
- Serotonin: m/z 177.1 $\rightarrow$ 160.0 [14]
- **Serotonin-d4**: m/z 181.1 $\rightarrow$ 164.1 [12][14]

4. Quantification:

- The concentration of serotonin in the original sample is determined by calculating the ratio of the peak area of the endogenous serotonin to the peak area of the **Serotonin-d4** internal standard.
- A calibration curve is constructed using known concentrations of serotonin and a fixed concentration of **Serotonin-d4** to ensure accurate quantification. [9][11]

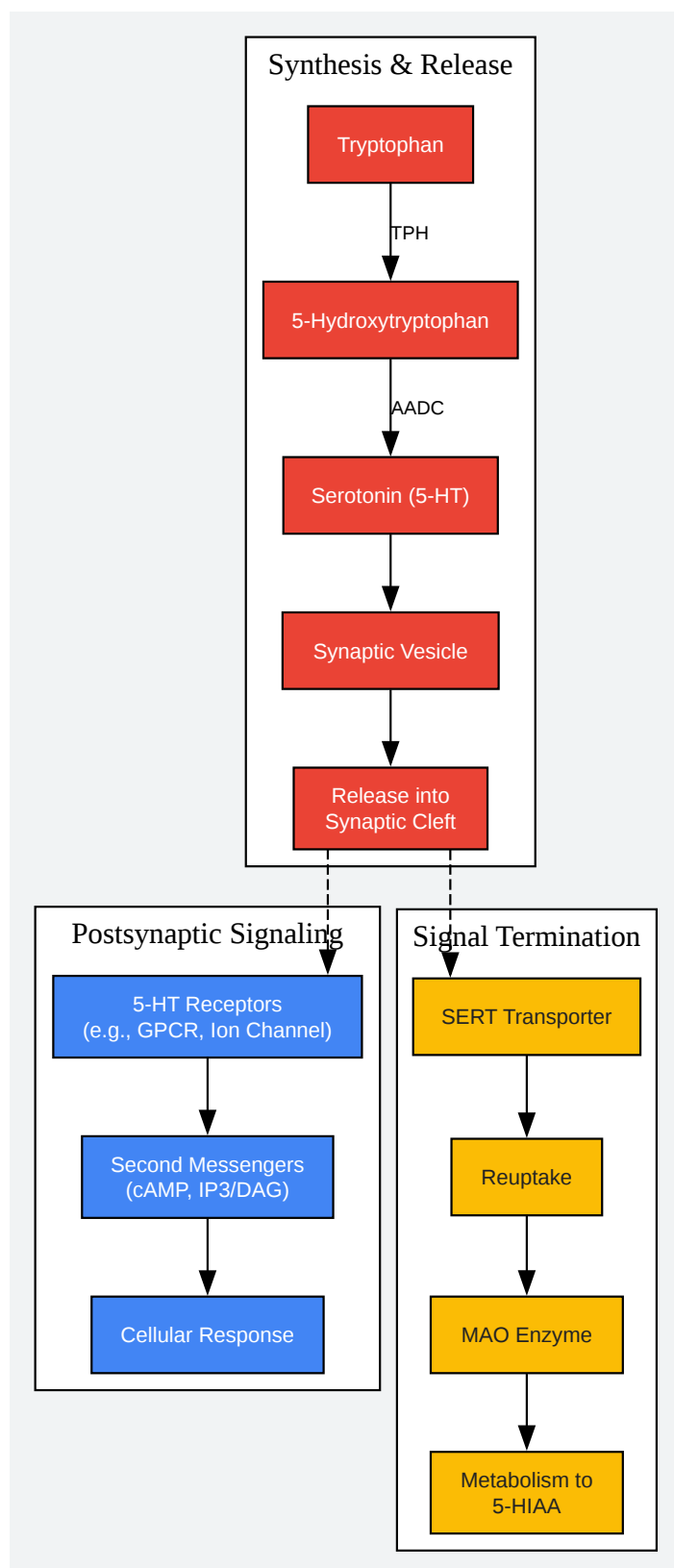
Signaling Pathways and Logical Relationships

The following diagrams illustrate a simplified serotonin signaling pathway and a typical experimental workflow for serotonin quantification.



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Caption: Experimental workflow for serotonin quantification.



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Caption: Simplified overview of serotonin signaling pathway.

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